

# Application Notes: Attaching Ac-His( $\tau$ -Trt)-OH to Solid-Phase Synthesis Resins

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## Compound of Interest

Compound Name: *Ac-His( $\tau$ -Trt)-OH*

Cat. No.: *B13901871*

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## Introduction

The initial attachment, or "loading," of the first amino acid to the solid support is a critical step in Solid-Phase Peptide Synthesis (SPPS). The success of the entire synthesis depends on the efficiency and integrity of this anchoring step. This document provides detailed protocols and reaction conditions for the attachment of N-acetyl-L-histidine( $\tau$ -trityl) (Ac-His( $\tau$ -Trt)-OH) to common SPPS resins. Special consideration is given to minimizing racemization, a known challenge with histidine derivatives.<sup>[1][2]</sup> The trityl (Trt) group protecting the tau ( $\tau$ ) nitrogen of the histidine imidazole side chain is acid-labile, a factor that influences the choice of resin and subsequent cleavage conditions.<sup>[3]</sup>

## Choosing the Appropriate Resin

The selection of the solid support is dictated by the desired C-terminal functionality of the final peptide and the overall protection strategy. For synthesizing peptides with a C-terminal carboxylic acid, hydroxymethyl-functionalized resins (like Wang resin) or highly acid-labile resins (like 2-Chlorotrityl chloride resin) are commonly employed.<sup>[4][5]</sup>

- **2-Chlorotrityl Chloride (2-CTC) Resin:** This resin is highly recommended for loading Fmoc-His(Trt)-OH.<sup>[3]</sup> Its high acid lability allows the peptide to be cleaved under very mild acidic conditions, which keeps the acid-sensitive side-chain protecting groups, including the His(Trt) group, intact.<sup>[3][5]</sup> This is particularly advantageous for the synthesis of protected peptide fragments. The bulky trityl linker also helps prevent diketopiperazine formation, a common side reaction.<sup>[5]</sup>

- **Wang Resin:** As a 4-alkoxybenzyl alcohol resin, Wang resin is another popular choice for producing C-terminal acids.<sup>[4]</sup> However, cleavage from Wang resin requires stronger acid conditions (e.g., 95% TFA), which will simultaneously remove the Trt group from the histidine side chain.<sup>[1][3]</sup> The loading process onto hydroxymethyl resins typically requires activation of the amino acid and can be prone to racemization if not carefully controlled.

### Coupling Reagents and Conditions

The choice of coupling reagent is paramount for minimizing racemization of histidine.

- **Carbodiimides:** Diisopropylcarbodiimide (DIC) is frequently used in SPPS because its urea byproduct is soluble in common solvents like DMF and DCM.<sup>[1]</sup> To suppress racemization, an additive such as 1-hydroxybenzotriazole (HOBt) or OxymaPure is almost always used in conjunction with DIC.<sup>[1][6]</sup>
- **Phosphonium Salts:** Reagents like (Benzotriazol-1-yloxy)tripyrrolidinophosphonium hexafluorophosphate (PyBOP) are highly effective.<sup>[6]</sup> A particularly noteworthy reagent is 3-(Diethoxy-phosphoryloxy)-1,2,3-benzo[d]triazin-4(3H)-one (DEPBT), which is recommended as the reagent of choice for coupling racemization-prone amino acids like Fmoc-His(Trt)-OH due to its remarkable resistance to epimerization.<sup>[2]</sup>
- **Aminium/Uronium Salts:** Reagents such as HBTU, TBTU, and HATU are popular for their high efficiency and rapid reaction times.<sup>[1][6]</sup> However, care must be taken to avoid side reactions like N-terminal guanidinylation if the coupling reagent is used in excess.<sup>[2][7]</sup>

The following tables summarize typical reaction conditions for loading Ac-His( $\tau$ -Trt)-OH onto 2-Chlorotrityl and Wang resins.

## Data Presentation

Table 1: Reaction Conditions for Loading Ac-His( $\tau$ -Trt)-OH onto 2-Chlorotrityl Chloride Resin

Parameter	Condition	Rationale / Notes
Ac-His( $\tau$ -Trt)-OH	1.5 - 3.0 eq.	Excess amino acid drives the reaction to completion.
Base	DIPEA	3.0 - 7.5 eq.
Solvent	Dry DCM	-
Temperature	Room Temperature	-
Time	1 - 2 hours	-

Table 2: Reaction Conditions for Loading Ac-His( $\tau$ -Trt)-OH onto Wang Resin (DIC/HOBt Method)

Parameter	Condition	Rationale / Notes
Ac-His( $\tau$ -Trt)-OH	2.0 - 10.0 eq.	A larger excess is often used for esterification reactions. <a href="#">[5]</a>
Coupling Reagent	DIC	1.0 - 5.0 eq.
Additive	HOBt or OxymaPure	1.0 - 5.0 eq.
Catalyst	DMAP (optional)	0.1 - 0.15 eq.
Solvent	DCM / DMF	-
Temperature	0°C to Room Temp	-
Time	2 - 12 hours	-

## Experimental Protocols

### Protocol 1: Loading Ac-His( $\tau$ -Trt)-OH onto 2-Chlorotrityl Chloride Resin

- **Resin Swelling:** Place the 2-Chlorotrityl chloride resin (e.g., 1 g, 1.0-2.0 mmol/g substitution) in a suitable reaction vessel. Swell the resin in dry dichloromethane (DCM, 10 mL/g) for 20-30 minutes.[\[8\]](#)

- Amino Acid Preparation: In a separate flask, dissolve Ac-His( $\tau$ -Trt)-OH (3 eq. relative to resin substitution) in dry DCM (10 mL/g resin).
- Loading Reaction: Add N,N-Diisopropylethylamine (DIPEA) (7.5 eq.) to the amino acid solution.<sup>[8]</sup> Add this solution to the swollen resin.
- Agitation: Gently agitate the mixture at room temperature for 1-2 hours.
- Capping: To cap any remaining reactive chlorotrityl groups, add a solution of DCM/Methanol/DIPEA (80:15:5 v/v/v, 10 mL) and agitate for 15-30 minutes.<sup>[8]</sup>
- Washing: Filter the resin and wash sequentially with DMF (3x), DCM (3x), and Methanol (3x).
- Drying: Dry the resin under vacuum for at least 18 hours before determining the final loading capacity.<sup>[5]</sup>

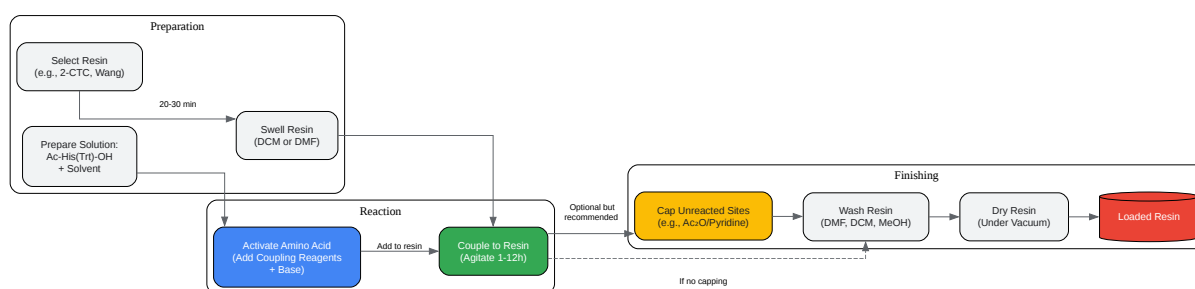
#### Protocol 2: Loading Ac-His( $\tau$ -Trt)-OH onto Wang Resin using DIC/DEPBT

Note: The use of DEPBT is highly recommended to minimize racemization.

- Resin Swelling: Swell the Wang resin (e.g., 1 g) in DMF (10 mL) for 30 minutes in the reaction vessel.
- Activation Mixture: In a separate flask, dissolve Ac-His( $\tau$ -Trt)-OH (3 eq.), DEPBT (3 eq.), and HOBt (3 eq., optional but recommended) in DMF.
- Loading Reaction: Add DIPEA (6 eq.) to the activation mixture. Immediately add the resulting solution to the swollen resin.
- Agitation: Agitate the slurry at room temperature for 2-4 hours.
- Capping (Optional but Recommended): After the loading step, wash the resin with DMF. To cap unreacted hydroxyl groups, treat the resin with a solution of acetic anhydride (5 eq.) and pyridine (1 eq.) in DMF for 30 minutes.<sup>[5]</sup>
- Washing: Filter the resin and wash sequentially with DMF (3x), DCM (3x), and Methanol (3x).

- Drying: Dry the resin under vacuum. Determine the loading capacity via Fmoc quantification if an Fmoc-protected amino acid were used as a test, or by gravimetric analysis.

## Mandatory Visualization



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Caption: Workflow for attaching Ac-His(τ-Trt)-OH to a solid-phase synthesis resin.

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